

Essential Safety and Logistical Information for Handling Rubiadin 1-methyl ether

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Compound of Interest

Compound Name: *Rubiadin 1-methyl ether*

Cat. No.: *B014640*

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This document provides crucial safety protocols and logistical guidance for researchers, scientists, and drug development professionals working with **Rubiadin 1-methyl ether**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical from handling to disposal.

Hazard Identification and Safety Data

Rubiadin 1-methyl ether is an anthraquinone with potential health risks.[1][2] According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is classified as harmful if swallowed and is a suspected carcinogen.[3]

Table 1: GHS Classification for **Rubiadin 1-methyl ether**[3]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Carcinogenicity	2	H351: Suspected of causing cancer

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ O ₄	[3]
Molecular Weight	268.26 g/mol	
Appearance	Solid, Powder	
Solubility in DMSO	27 mg/mL (100.64 mM)	

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory to minimize exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Standard Laboratory Handling:

- **Hand Protection:** Chemical-resistant gloves (e.g., Nitrile rubber) are required. Inspect gloves for any tears or punctures before use.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory.
- **Body Protection:** A standard laboratory coat must be worn and kept fastened.
- **Respiratory Protection:** For handling small quantities of the powder, a dust respirator or working within a certified chemical fume hood is necessary to avoid inhalation.

Large Quantities or Spill Scenarios:

In situations involving large quantities or the cleanup of significant spills, an upgraded PPE ensemble is required:

- **Full Suit:** A chemical-resistant suit or coveralls.
- **Goggles:** Splash goggles.
- **Respiratory Protection:** A self-contained breathing apparatus (SCBA) should be used to prevent inhalation of high concentrations of dust.

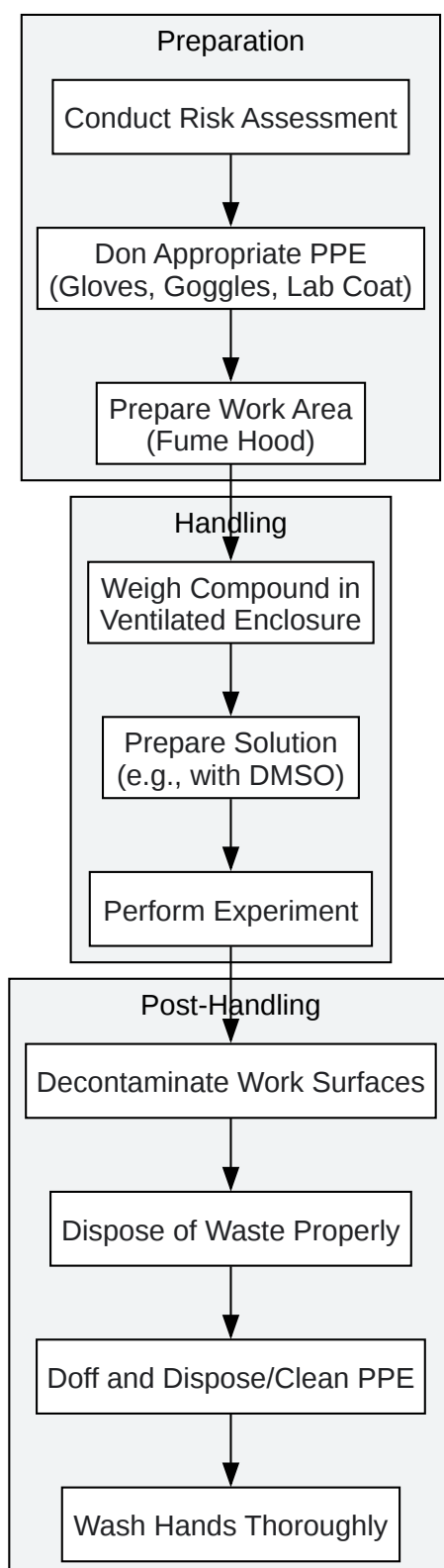
- Gloves and Boots: Heavy-duty, chemical-resistant gloves and boots.

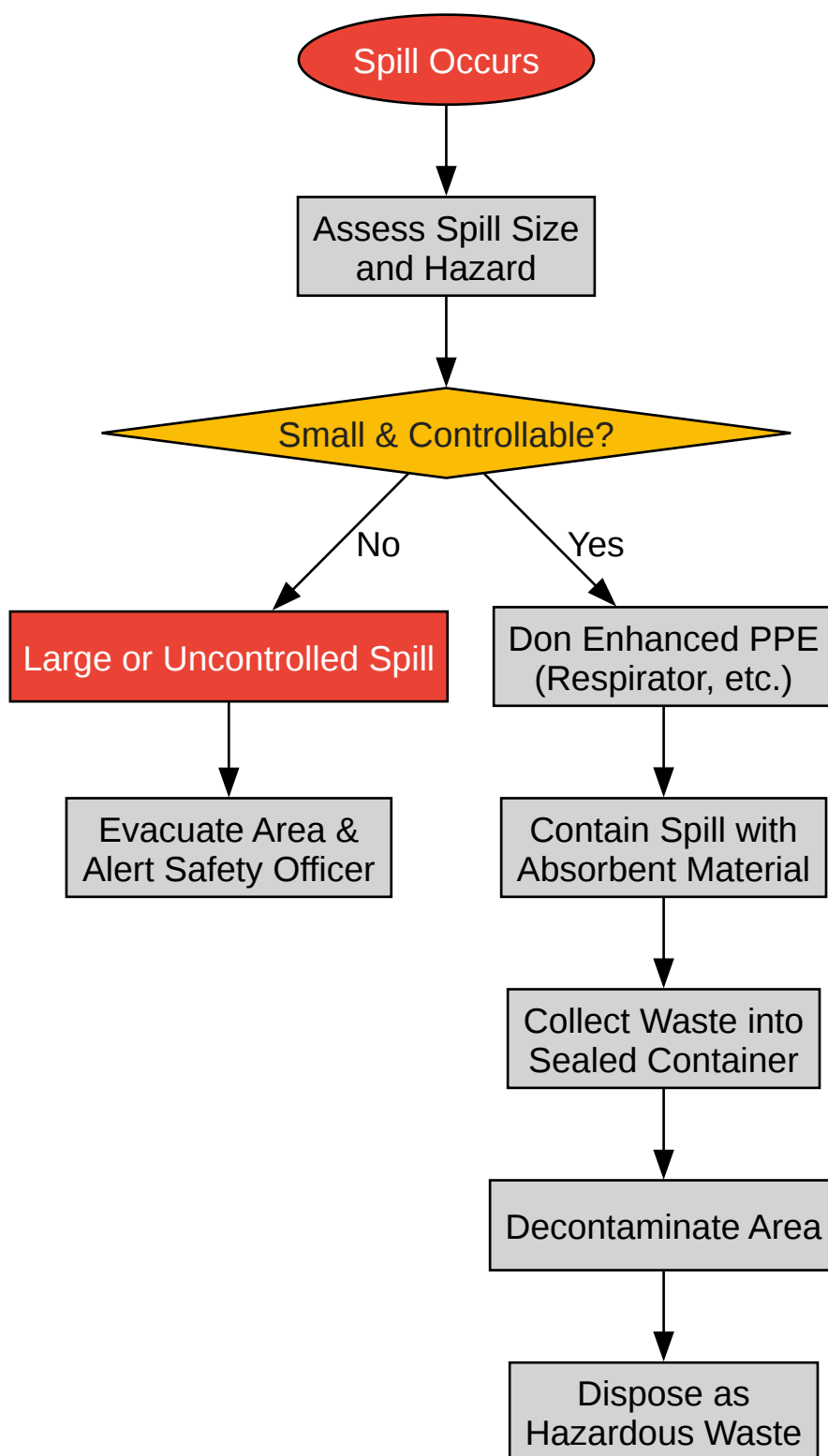
Operational Plans: Handling and Storage

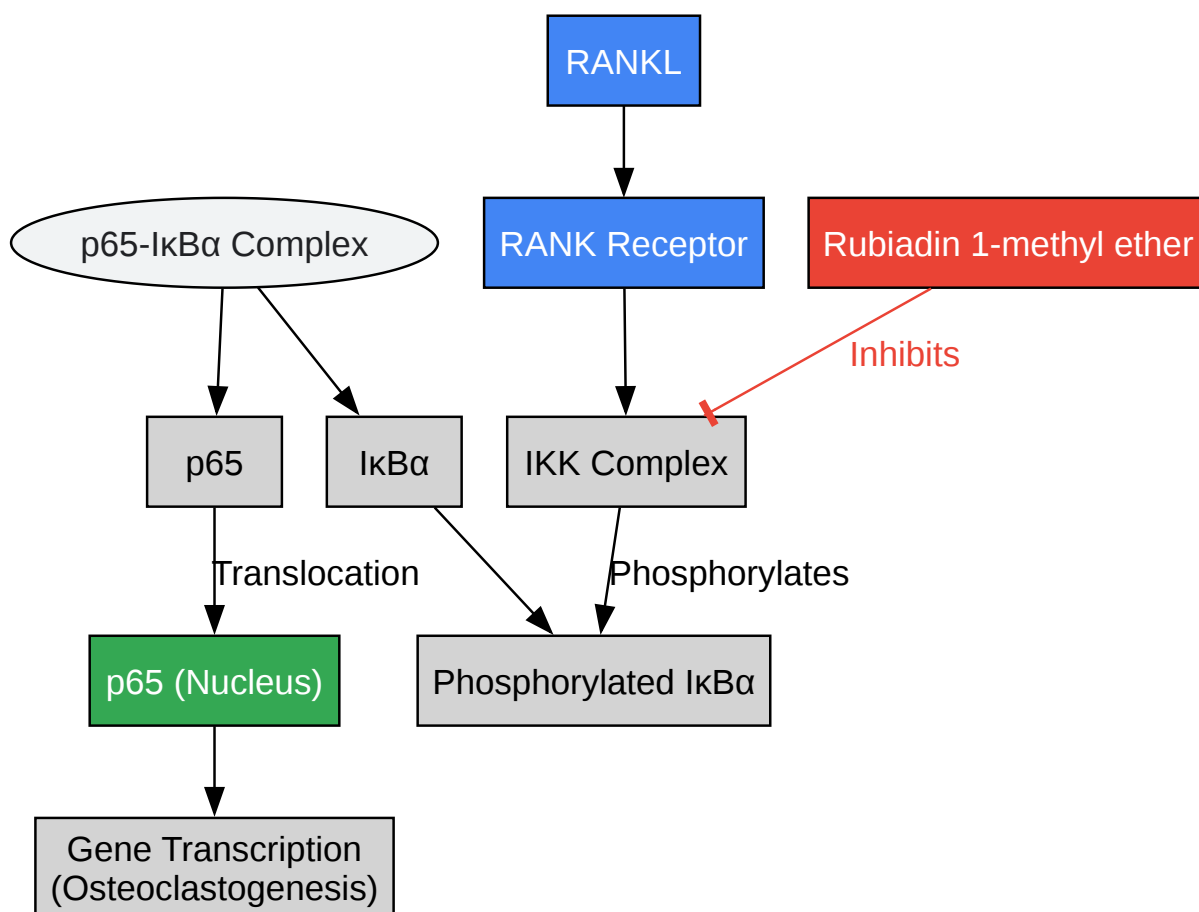
Adherence to proper handling and storage procedures is critical for safety and maintaining the integrity of the compound.

General Handling Workflow:

The following diagram outlines the standard workflow for handling **Rubiadin 1-methyl ether** in a laboratory setting.







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